

Navigating the Safe Handling of Carglumic Acidd5: A Technical Guide

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Compound of Interest		
Compound Name:	Carglumic Acid-d5	
Cat. No.:	B15143680	Get Quote

For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides comprehensive safety data and handling information for **Carglumic Acid-d5**, a deuterated analog of Carglumic Acid. The information presented is essential for ensuring laboratory safety and proper usage in research and development settings. While this guide focuses on **Carglumic Acid-d5**, the safety and handling protocols are based on the well-documented information for Carglumic Acid, as the isotopic labeling does not significantly alter its chemical reactivity or toxicological profile.

Section 1: Chemical and Physical Properties

A clear understanding of the physical and chemical properties of **Carglumic Acid-d5** is fundamental for its safe handling and storage. The following table summarizes key quantitative data.



Property	Value	Source
Molecular Formula	C ₆ D ₅ H ₅ N ₂ O ₅	LGC Standards[1]
Molecular Weight	195.185 g/mol	LGC Standards[1]
Appearance	Solid	Cayman Chemical[2]
Melting Point	Not Determined	Cayman Chemical[2]
Boiling Point	Not Determined	Cayman Chemical[2]
Solubility in Water	Not Determined	Cayman Chemical[2]
LogP	-1.097 (for Carglumic Acid)	PubChem[3]

Section 2: Hazard Identification and Safety Data

Carglumic Acid is classified as hazardous under the Globally Harmonized System (GHS). The following table outlines its classification and associated precautionary statements.

Hazard Class	GHS Classification	Hazard Statement	Precautionary Statements
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed	P264, P270, P301+P312, P330, P501
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation	P264, P280, P302+P352, P321, P332+P313, P362
Serious Eye Damage/Irritation	Category 2A	H319: Causes serious eye irritation	P264, P280, P305+P351+P338, P337+P313
Specific Target Organ Toxicity (Single Exposure)	Category 3 (Respiratory tract irritation)	H335: May cause respiratory irritation	P261, P271, P304+P340, P312, P403+P233, P405, P501



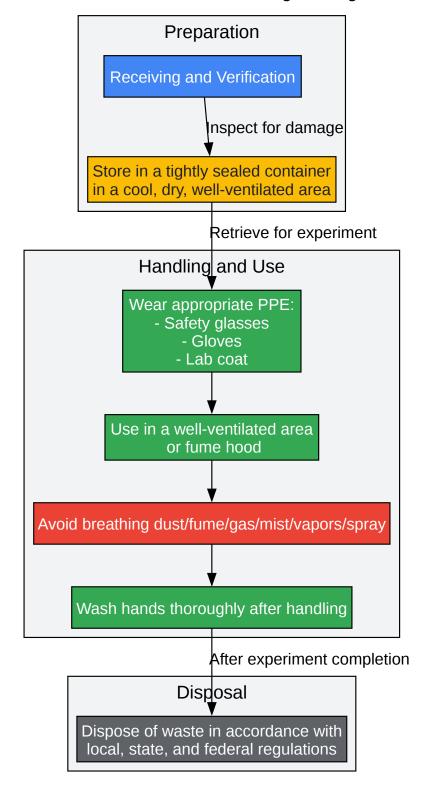
Data sourced from MedChemExpress and Cayman Chemical Safety Data Sheets for Carglumic Acid.[2][4]

Section 3: Experimental Protocols - Safe Handling Workflow

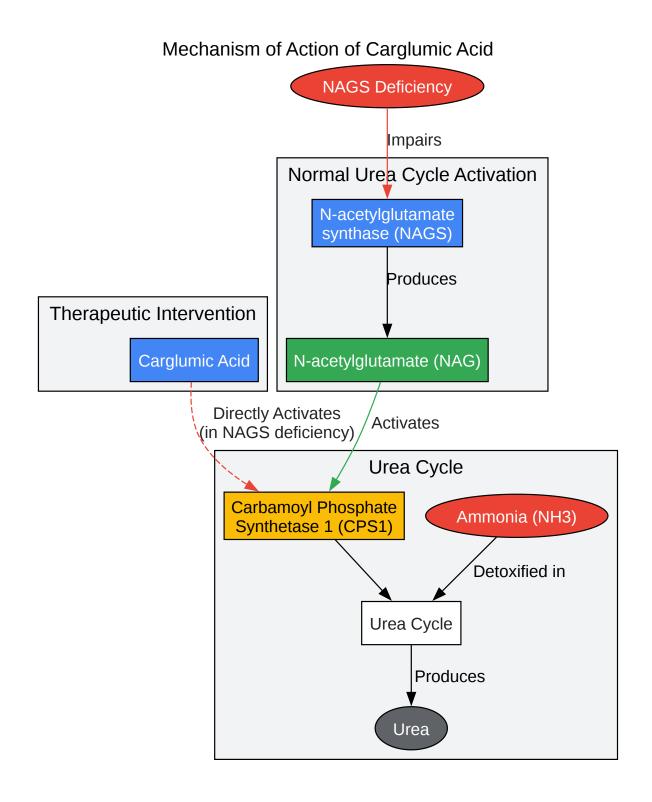
Adherence to a strict experimental workflow is crucial when handling **Carglumic Acid-d5**. The following diagram outlines the recommended procedure from receipt to disposal.



Experimental Workflow for Safe Handling of Carglumic Acid-d5







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- To cite this document: BenchChem. [Navigating the Safe Handling of Carglumic Acid-d5: A
 Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at:
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